

Application Note: Safe Decontamination and Disposal of S-Octyl Chlorothioformate Waste

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Compound of Interest

Compound Name: *S-Octyl chlorothioformate*

CAS No.: 13889-96-8

Cat. No.: B078882

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Introduction

S-Octyl chlorothioformate (CAS 13889-96-8) is a reactive organosulfur compound utilized as a chemical intermediate in the synthesis of pharmaceuticals, agrochemicals, and other specialty materials. Its utility is derived from the highly reactive chlorothioformate functional group, which allows for the facile introduction of thioester linkages. However, this high reactivity also classifies it as a hazardous material requiring stringent disposal protocols. Improper management of **S-Octyl chlorothioformate** waste can lead to the release of corrosive and noxious byproducts, posing significant risks to personnel and the environment.

This document provides a comprehensive guide for researchers, scientists, and drug development professionals on the safe and compliant disposal of **S-Octyl chlorothioformate** waste. The protocols herein are designed to be self-validating, ensuring complete neutralization of hazardous characteristics before final disposal.

Hazard Profile and Chemical Properties

Understanding the inherent hazards of **S-Octyl chlorothioformate** is the foundation of its safe management. The compound is classified as hazardous, with the potential to cause severe skin

burns, serious eye damage, and respiratory irritation.[1] Like all acid halides, it is highly sensitive to moisture and water, with which it reacts vigorously.[2][3]

Causality of Hazards: The primary danger stems from its reactivity, particularly hydrolysis. When **S-Octyl chlorothioformate** comes into contact with water or moisture, it decomposes into hydrochloric acid (HCl), carbonyl sulfide (COS), and 1-octanethiol (C₈H₁₇SH). Each of these degradation products presents a distinct hazard:

- Hydrochloric Acid (HCl): A strong, corrosive acid.
- Carbonyl Sulfide (COS): A flammable, toxic gas.
- 1-Octanethiol: A compound with an intensely foul odor, characteristic of thiols.

This reactivity necessitates that **S-Octyl chlorothioformate** never be disposed of down the drain or mixed with incompatible waste streams.[2] All waste must be managed as reactive hazardous waste according to institutional and regulatory guidelines.[4][5]

Table 1: Physicochemical Properties of S-Octyl Chlorothioformate

Property	Value	Source(s)
CAS Number	13889-96-8	[1][6][7]
Molecular Formula	C ₉ H ₁₇ ClOS	[7]
Molecular Weight	~208.75 g/mol	
Appearance	Liquid	[8]
Density	~1.045 g/cm ³	[1][9]
Boiling Point	258°C at 760 mmHg	[1][9]
Flash Point	109.8°C	[1][9]

Risk Mitigation and Personal Protective Equipment (PPE)

Due to the corrosive and reactive nature of **S-Octyl chlorothioformate**, all handling and disposal operations must be conducted within a certified chemical fume hood.^[2] Adherence to strict safety protocols is mandatory.

Required PPE:

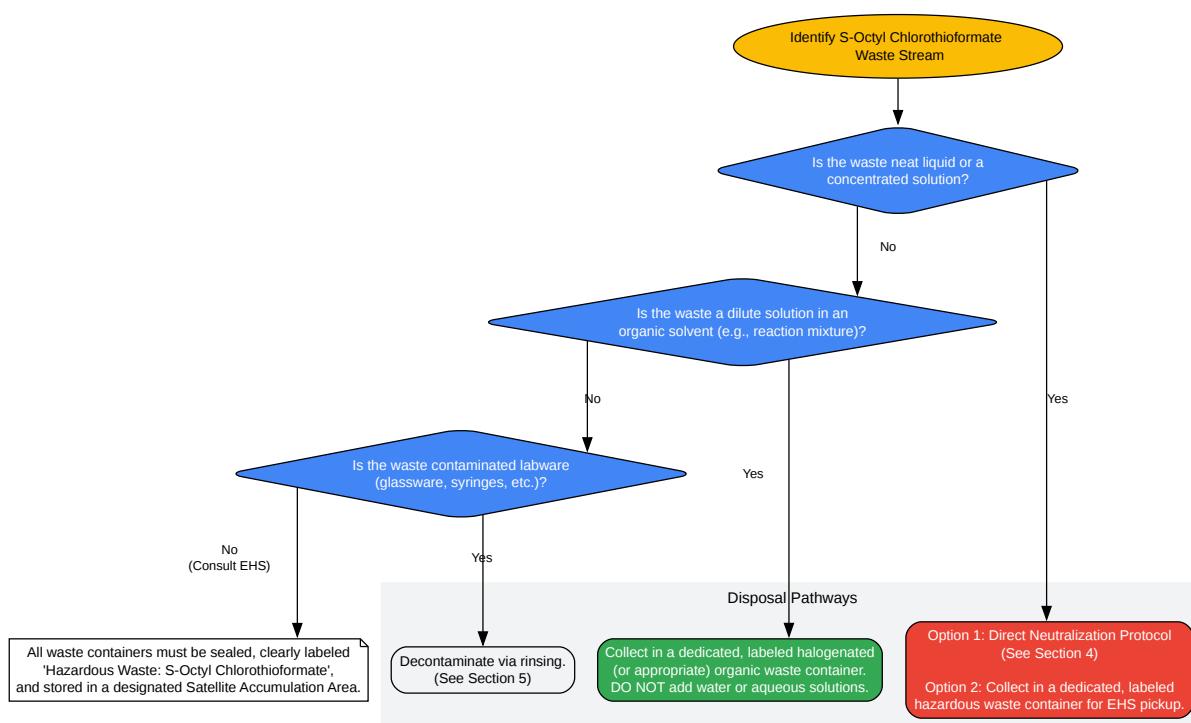
- Eye/Face Protection: Wear chemical splash goggles and a full-face shield.^{[2][10]}
- Skin Protection: Chemical-resistant gloves (e.g., nitrile or neoprene) are required. A flame-resistant lab coat or other protective clothing must be worn to prevent skin contact.^{[1][2][10]}
- Respiratory Protection: If there is a risk of exceeding exposure limits or if working outside a fume hood (e.g., during a large spill), a full-face respirator with appropriate cartridges must be used in accordance with OSHA standards.^{[10][11][12]}

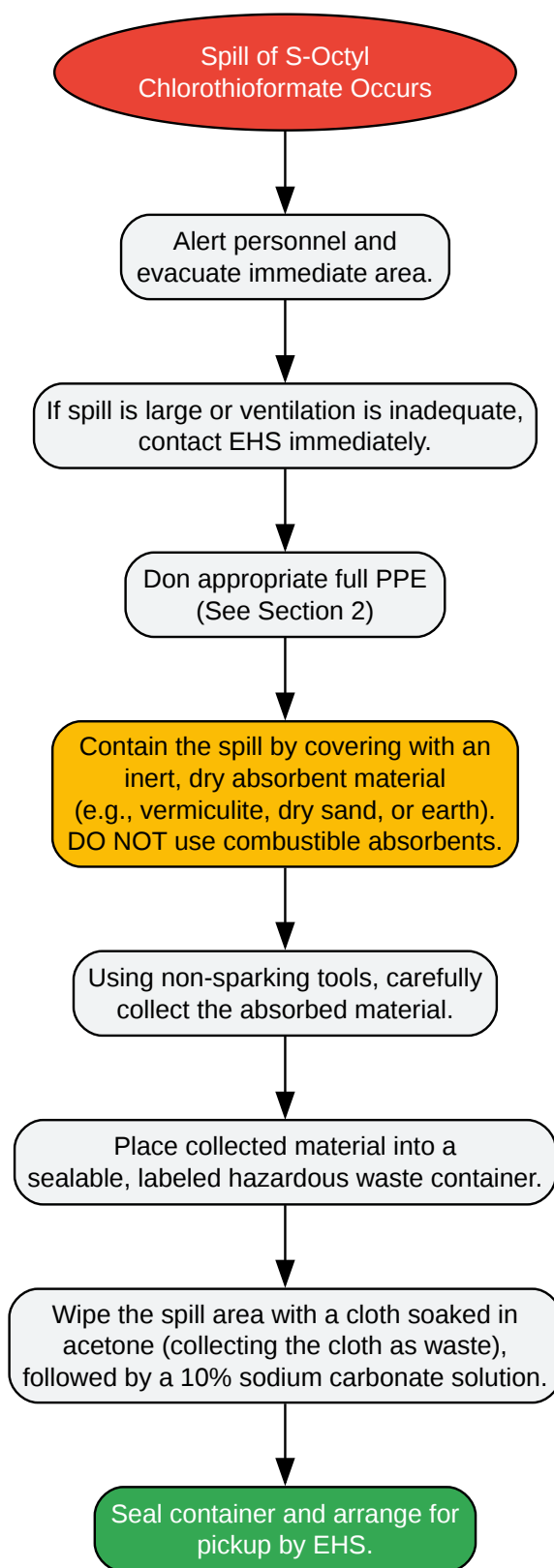
Handling Precautions:

- Ground and bond containers during material transfer to prevent static discharge.^{[2][8]}
- Keep the compound away from heat, sparks, and open flames.^{[2][8]}
- Store separately from incompatible materials, including acids, strong bases, oxidizing agents, and water.^[2]

Waste Management Decision Workflow

Proper segregation and classification of waste are the first steps in compliant disposal. The following workflow provides a decision-making framework for handling various forms of **S-Octyl chlorothioformate** waste.





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Caption: Emergency spill response workflow.

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